

An In-Depth Technical Guide to ABT-255 Free Base

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Compound of Interest

Compound Name: ABT-255 free base

Cat. No.: B15566028

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Abstract

ABT-255 is a novel 2-pyridone antibacterial agent with demonstrated potent in vitro and in vivo activity against a range of Gram-positive and Gram-negative bacteria, including drug-susceptible and drug-resistant strains of *Mycobacterium tuberculosis*. As a member of the 2-pyridone class, its mechanism of action is centered on the inhibition of bacterial DNA topoisomerases, essential enzymes for DNA replication and repair. This document provides a comprehensive overview of the chemical structure, quantitative efficacy data, and detailed experimental protocols related to ABT-255. Furthermore, it elucidates the putative signaling cascade initiated upon the inhibition of its primary target.

Chemical Structure and Properties

ABT-255 is a synthetic 2-pyridone derivative. The free base form possesses the following chemical properties:

- Molecular Formula: $C_{21}H_{24}FN_3O_3$
- Molecular Weight: 385.439 g/mol
- CAS Number: 186293-38-9

The chemical structure of **ABT-255 free base** is depicted below. The molecule features a fused ring system characteristic of the 2-pyridone class, with strategic substitutions that contribute to its antibacterial potency and pharmacological properties.

Chemical Structure of **ABT-255 Free Base**

Caption: 2D representation of the chemical structure of **ABT-255 free base**.

Quantitative Data Summary

The antibacterial efficacy of ABT-255 has been quantified through various in vitro and in vivo studies. The following tables summarize the key findings.

Table 1: In Vitro Activity of ABT-255 Against *Mycobacterium tuberculosis*

M. tuberculosis Strain	Resistance Profile	MIC (µg/mL)[1]
ATCC 35801	Drug-Susceptible	0.016
ATCC 25618	Drug-Susceptible	0.031
ATCC 35837	Ethambutol-Resistant	0.031
ATCC 35838	Rifampin-Resistant	0.031

Table 2: In Vivo Efficacy of ABT-255 in a Murine Model of Pulmonary Tuberculosis (*M. tuberculosis* ATCC 35801)

Treatment Group (daily oral dose)	Log ₁₀ CFU/Lung Reduction vs. Control[1]
ABT-255 (3.13 mg/kg)	~2.0
ABT-255 (6.25 mg/kg)	~3.5
ABT-255 (12.5 mg/kg)	~4.5
ABT-255 (25 mg/kg)	~5.5

Table 3: In Vivo Efficacy of ABT-255 Against Drug-Resistant *M. tuberculosis* in Mice

M. tuberculosis Strain	Treatment Group (daily oral dose)	Log ₁₀ CFU/Lung Reduction vs. Control ^[1]
ATCC 35837 (Ethambutol-Resistant)	ABT-255 (6.25 mg/kg)	~1.5
ABT-255 (12.5 mg/kg)	~2.5	
ABT-255 (25 mg/kg)	~3.0	
ATCC 35838 (Rifampin-Resistant)	ABT-255 (6.25 mg/kg)	~1.5
ABT-255 (12.5 mg/kg)	~2.0	
ABT-255 (25 mg/kg)	~2.5	

Experimental Protocols

In Vitro Susceptibility Testing: Minimum Inhibitory Concentration (MIC) Assay Against *M. tuberculosis*

This protocol outlines the determination of the MIC of ABT-255 against *M. tuberculosis* strains using a colorimetric assay.

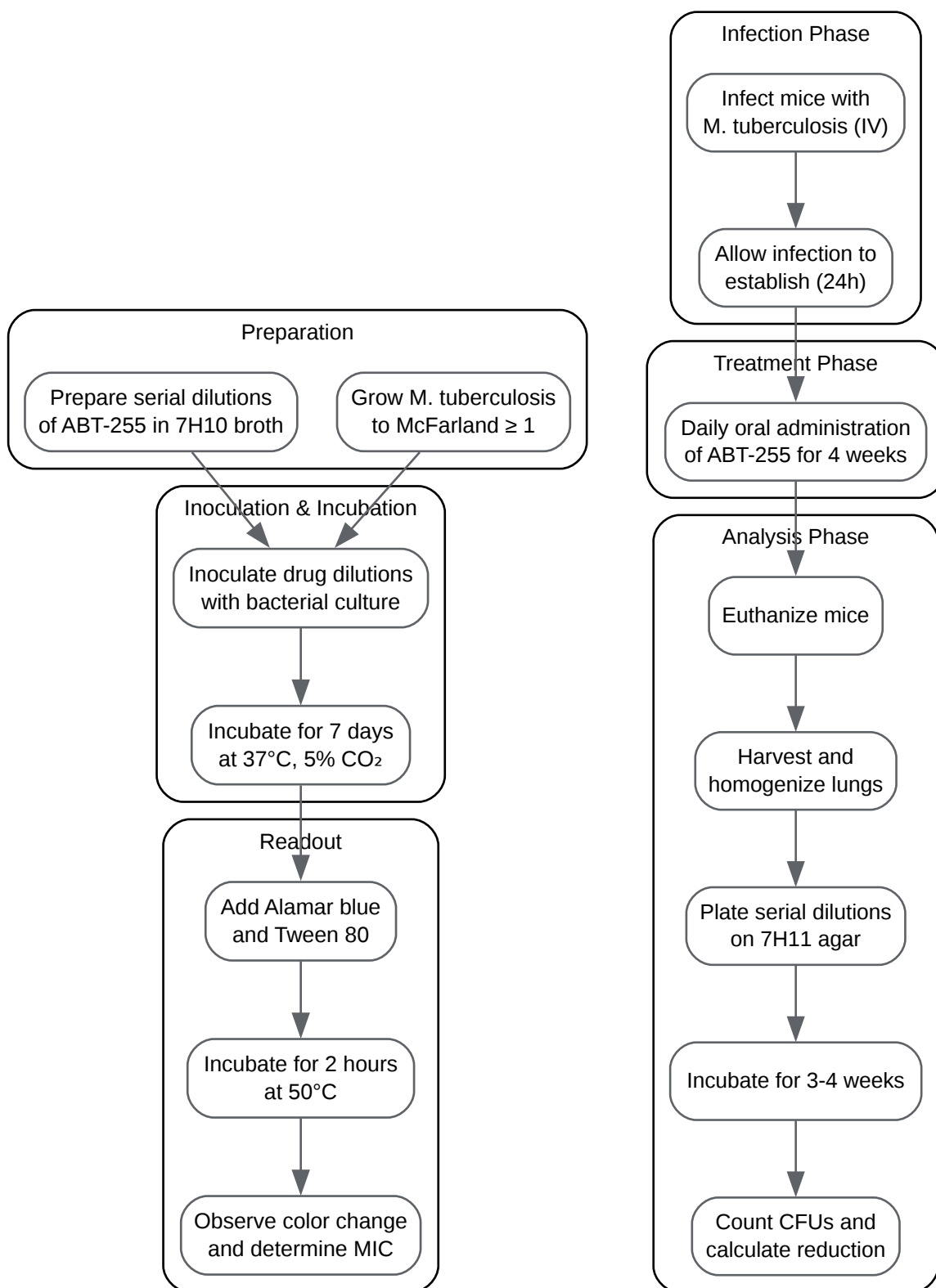
Materials:

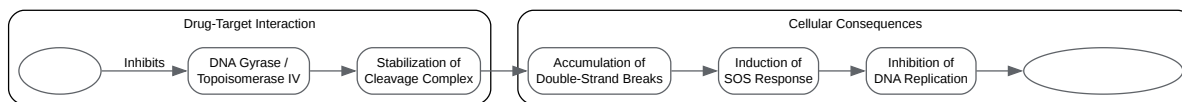
- Middlebrook 7H10 broth supplemented with 10% OADC (oleic acid-albumin-dextrose-catalase).
- ABT-255 stock solution.
- *M. tuberculosis* cultures.
- Alamar blue solution.
- 5% Tween 80 solution.

- Sterile culture tubes.
- Incubator (37°C, 5% CO₂).

Procedure:

- Prepare serial dilutions of ABT-255 in 7H10 broth in sterile culture tubes, with final concentrations ranging from 0.008 to 100 µg/mL.
- Grow *M. tuberculosis* strains in 7H10 broth to a turbidity equivalent to or greater than a McFarland no. 1 standard.
- Dilute the bacterial culture 1:5 and add a 20 µL aliquot to each drug-containing tube.
- Incubate the tubes for 7 days at 37°C in a 5% CO₂ atmosphere.^[1]
- On day 7, add 20 µL of a 10x stock of Alamar blue solution and 50 µL of a 5% Tween 80 solution to each tube.
- Incubate the tubes at 50°C for 2 hours.
- Observe the color change. A change from blue to pink indicates bacterial growth.
- The MIC is recorded as the lowest concentration of ABT-255 that prevents a color change (i.e., remains blue).^[1]





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References

- 1. portlandpress.com [portlandpress.com]
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